

DFX117: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: DFX117

Cat. No.: B15620202

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Introduction

DFX117 is a potent and selective dual inhibitor of c-Met and PI3K α , demonstrating significant antitumor activity in non-small cell lung cancer (NSCLC) models.^[1] Its mechanism of action involves the simultaneous blockade of these two key signaling pathways, which are often dysregulated in cancer, leading to cell cycle arrest and apoptosis. These application notes provide detailed protocols for in vitro studies of **DFX117** in cell culture, offering a guide for researchers investigating its therapeutic potential.

Mechanism of Action

DFX117 exerts its anti-cancer effects by targeting two critical nodes in cancer cell signaling:

- c-Met: A receptor tyrosine kinase that, when activated by its ligand, hepatocyte growth factor (HGF), triggers downstream pathways involved in cell proliferation, survival, and migration.
- PI3K α (Phosphoinositide 3-kinase alpha): A lipid kinase that plays a central role in the PI3K/Akt/mTOR pathway, a crucial regulator of cell growth, metabolism, and survival.

By inhibiting both c-Met and PI3K α , **DFX117** effectively shuts down two major oncogenic signaling cascades, leading to the induction of G0/G1 cell cycle arrest and apoptosis in sensitive cancer cell lines.^[1]

Data Presentation

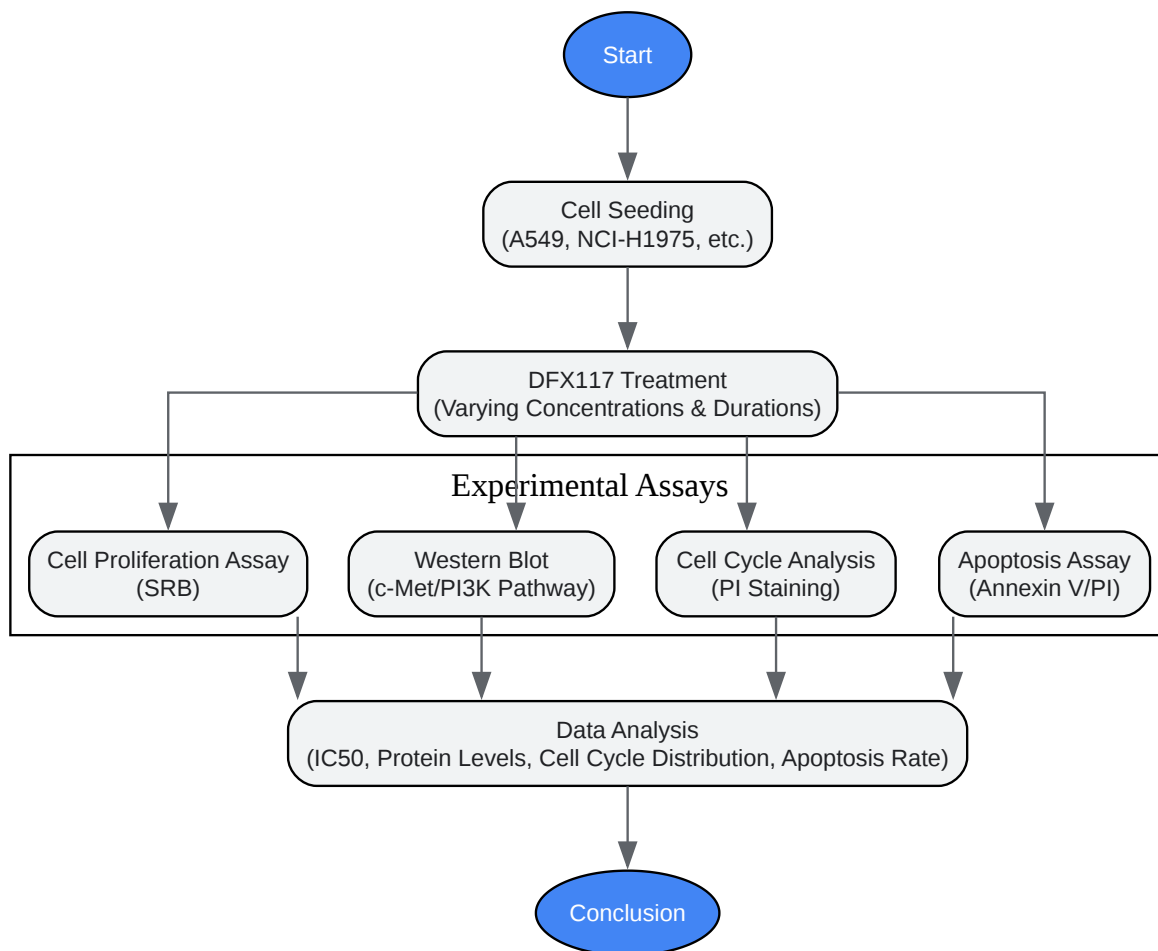
Table 1: In Vitro Efficacy of DFX117 on NSCLC Cell Lines

Cell Line	Key Mutations	DFX117 IC50 (μ M)
NCI-H1975	PIK3CA, c-Met amp.	0.02
NCI-H1993	c-Met amplification	0.05
HCC827	EGFR mutation	Not specified
A549	KRAS mutation	Not specified
PC9	EGFR mutation	Not specified
MRC-5	Normal lung fibroblast	>10

IC50 values represent the concentration of **DFX117** required to inhibit cell growth by 50% after 72 hours of treatment.

Signaling Pathway

The following diagram illustrates the dual inhibitory action of **DFX117** on the c-Met and PI3K/Akt/mTOR signaling pathways.



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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
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